

Spiro-NPB device efficiency validation red phosphorescent OLED

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Compound Focus: Spiro-NPB

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Performance Comparison of Hole Transporting Materials

| Material Name | External Quantum Efficiency (EQE) @ max | Current Efficiency (cd/A) @ max | Power Efficiency (lm/W) @ max | Glass Transition Temp (Tg) | Key Findings/Context |
|---------------|--|---------------------------------|-------------------------------|----------------------------|--|
| Spiro-NPB | Not explicitly stated (Reference material) | Reference for comparison | Reference for comparison | 126 °C [1] | Used as a reference material due to its similar spirobifluorene core structure [1]. |
| HTM 1B | 13.64% [1] [2] | 16.16 [1] [2] | 11.17 [1] [2] | 180 °C [1] | Outperformed Spiro-NPB and NPB reference devices; features a modified spirobifluorene structure with extended conjugation [1]. |

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|---------------|--|---|-------------------------------|------------------------------|--|
| HTM 1A | Data not provided in abstract | Data not provided in abstract | Data not provided in abstract | 110 °C [1] | Showed high thermal stability but lower Tg than HTM 1B [1]. |
| NPB | Not explicitly stated (Reference material) | Reference for comparison | Reference for comparison | ~95 °C [3] | A common HTM, but lacks morphological stability due to low Tg [1] [3]. |
| STNPB | Data not provided (Inferred from other efficiencies) | 84.5 (in phosphorescent devices) [3] | Data not provided | >95 °C (higher than NPB) [3] | A spiro-annulated derivative of NPB; showed significantly higher current efficiency and device lifetime compared to NPB [3]. |

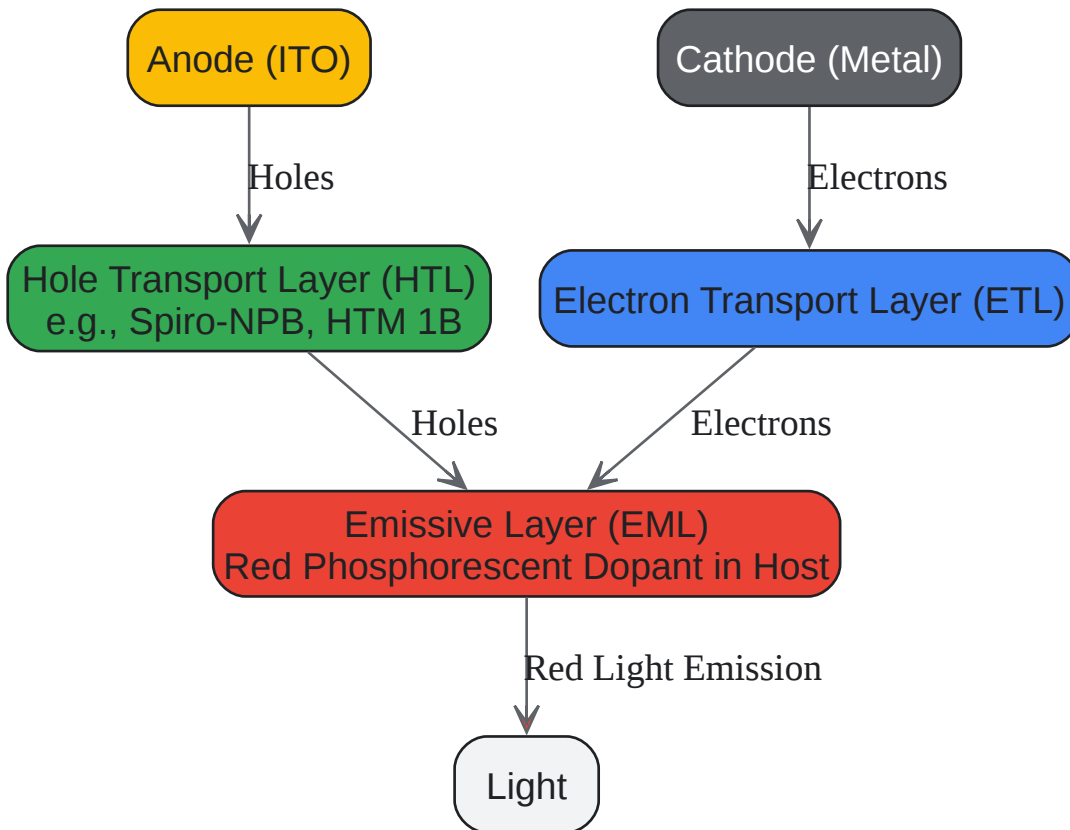
Experimental Context and Protocols

The data in the table comes from peer-reviewed studies that fabricate and test red PhOLED devices. Below are the key methodological details:

- **Device Fabrication:** Organic layers were deposited via **thermal evaporation** in a high-vacuum chamber (base pressure $<10^{-6}$ Torr) onto a cleaned ITO (indium tin oxide) glass substrate [4]. The device structure typically includes multiple functional layers: Hole Transport Layer (HTL), Emissive Layer (EML), and Electron Transport Layer (ETL) [1] [5].
- **Performance Measurement:** After fabrication, devices are characterized by measuring **current density-voltage-luminance (J-V-L)** characteristics. Efficiency metrics like External Quantum Efficiency (EQE), current efficiency (cd/A), and power efficiency (lm/W) are calculated from this data [4].
- **Material Analysis:** The thermal stability of the HTMs (e.g., Glass Transition Temperature, Tg) is determined through **Differential Scanning Calorimetry (DSC)** and **Thermogravimetric Analysis (TGA)** [1] [3].

Device Structure and Experimental Workflow

To better understand how these materials function within a device, the following diagram illustrates a typical multilayer structure of a red PhOLED and the role of the hole transporting layer.



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Based on the analyzed data, here is a summary of the performance validation:

- **Spiro-NPB as a Benchmark:** Spiro-NPB itself is a well-established material, often used as a reference point in research due to its good thermal stability and spirobifluorene core [1].
- **Newer Materials Show Superior Performance:** Research indicates that newly developed HTMs, particularly HTM 1B, can outperform Spiro-NPB in red PhOLEDs, achieving higher efficiencies (e.g., 13.64% EQE for HTM 1B) [1]. The key to this improvement often lies in molecular modifications that enhance thermal stability and improve charge transport.
- **Thermal Stability is Critical:** A high glass transition temperature (T_g) is crucial for device longevity. Materials like HTM 1B ($T_g = 180^\circ\text{C}$) and STNPB demonstrate that spiro-based structures can achieve this, making them more morphologically stable than conventional NPB during device operation [1] [3].

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